

# Standard Operating Procedure for SHO1122147

## Solution Preparation: Application Notes and Protocols

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### Compound of Interest

Compound Name: SHO1122147

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## Abstract

This document provides a comprehensive guide for the preparation and use of **SHO1122147**, a mitochondrial uncoupler. It includes detailed protocols for creating stock solutions, experimental procedures for in vitro cell-based assays, and a summary of its known biological activities. Additionally, signaling pathways associated with mitochondrial uncoupling are illustrated to provide a deeper understanding of its mechanism of action.

## Chemical and Physical Properties

**SHO1122147** is a small molecule identified as a mitochondrial uncoupler with potential therapeutic applications in metabolic diseases such as obesity and metabolic dysfunction-associated steatohepatitis (MASH).<sup>[1]</sup>

Property	Value	Reference
IUPAC Name	6-((3'-chloro-[1,1'-biphenyl]-4-yl)amino)-[1][2] [3]oxadiazolo[3,4-b]pyridin-7-ol	[1]
Molecular Formula	C17H11ClN4O2	[1]
Molecular Weight	338.75 g/mol	[1]
Appearance	Solid (form may vary)	N/A
Purity	>98% (typical for research grade)	N/A

## Mechanism of Action and Signaling Pathways

**SHO1122147** functions as a mitochondrial uncoupler. It dissipates the proton gradient across the inner mitochondrial membrane, which is normally used by ATP synthase to produce ATP. This uncoupling of oxidative phosphorylation leads to an increase in oxygen consumption and the dissipation of energy as heat. A primary consequence of this is a decrease in the cellular ATP:AMP ratio, which is a key activator of 5' AMP-activated protein kinase (AMPK). Activated AMPK, in turn, modulates various downstream signaling pathways to restore energy homeostasis.

## Signaling Pathway of Mitochondrial Uncoupling

Caption: Mechanism of **SHO1122147** as a mitochondrial uncoupler.

## Standard Operating Procedure for Solution Preparation

### Materials

- **SHO1122147** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol (200 proof), anhydrous

- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

## Safety Precautions

- Handle **SHO1122147** powder in a chemical fume hood.
- Avoid inhalation of dust and contact with skin and eyes.
- Wear appropriate PPE at all times.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

## Stock Solution Preparation Protocol (10 mM in DMSO)

- Pre-weighing Preparation: Tare a sterile, amber vial on a calibrated analytical balance.
- Weighing **SHO1122147**: Carefully weigh out a precise amount of **SHO1122147** powder (e.g., 1 mg) into the tared vial. Record the exact weight.
- Calculating Solvent Volume: Calculate the volume of DMSO required to achieve a 10 mM stock solution using the following formula:  $\text{Volume } (\mu\text{L}) = (\text{Weight (mg)} / 338.75 \text{ g/mol}) * 100,000$  For 1 mg of **SHO1122147**:  $\text{Volume } (\mu\text{L}) = (1 \text{ mg} / 338.75 \text{ g/mol}) * 100,000 = 295.2 \mu\text{L}$
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial containing the **SHO1122147** powder.
- Mixing: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.

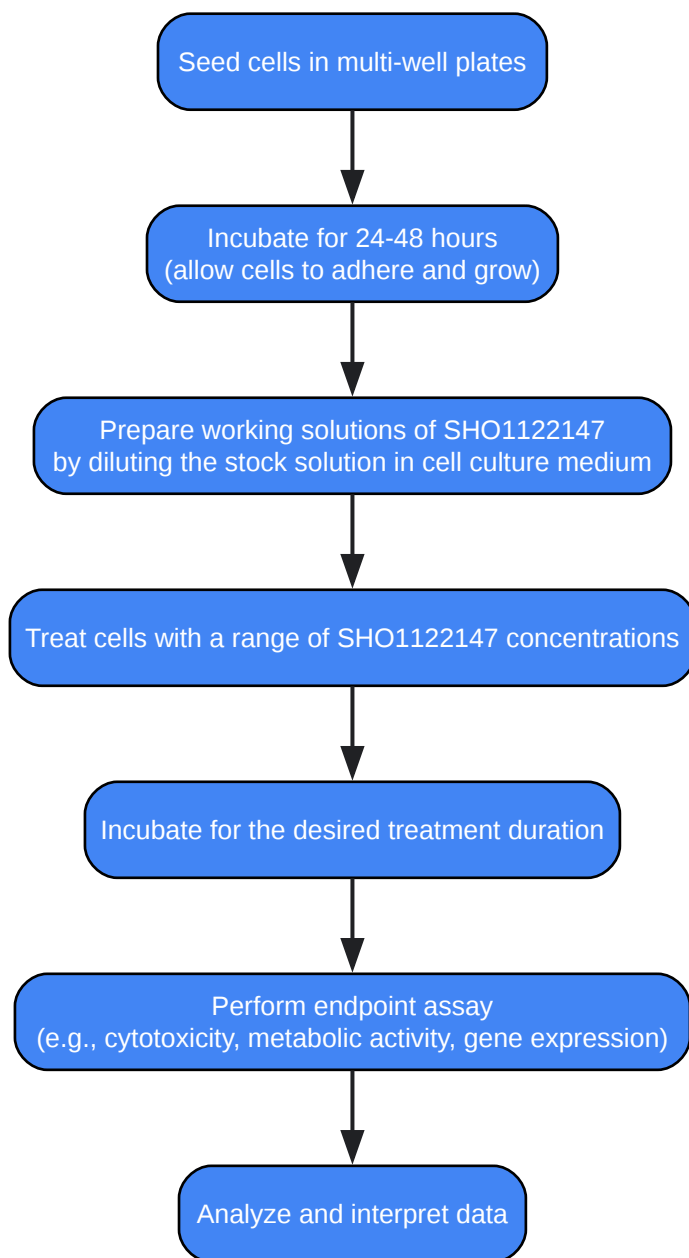
- Storage: Store the 10 mM stock solution in aliquots at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).<sup>[1]</sup> Avoid repeated freeze-thaw cycles.

Note on Solubility: While DMSO is a common solvent for similar compounds, the exact solubility of **SHO1122147** has not been published. If the desired concentration does not fully dissolve, a lower stock concentration should be prepared.

## Experimental Protocols

### In Vitro Cell-Based Assay Workflow

This workflow outlines a general procedure for treating cultured cells with **SHO1122147** to assess its biological activity.



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Caption: General workflow for in vitro cell-based assays with **SHO1122147**.

## Protocol for Determining EC50 in L6 Myoblasts

This protocol is based on the reported EC50 value for **SHO1122147** in L6 myoblasts.<sup>[1]</sup>

- Cell Seeding: Seed L6 myoblasts into 96-well plates at a density of 5,000-10,000 cells per well and allow them to adhere overnight.

- **Preparation of Working Solutions:** Prepare a series of dilutions of the 10 mM **SHO1122147** stock solution in fresh cell culture medium. A typical concentration range for determining an EC<sub>50</sub> of 3.6 µM would be 0.1 µM, 0.3 µM, 1 µM, 3 µM, 10 µM, and 30 µM. Include a vehicle control (DMSO at the same final concentration as the highest **SHO1122147** concentration).
- **Cell Treatment:** Remove the old medium from the cells and replace it with the medium containing the different concentrations of **SHO1122147**.
- **Incubation:** Incubate the cells for a predetermined time (e.g., 24, 48, or 72 hours).
- **Metabolic Assay:** Assess cell viability or metabolic activity using a suitable assay, such as the MTT or PrestoBlue assay, following the manufacturer's instructions.
- **Data Analysis:** Measure the absorbance or fluorescence and normalize the results to the vehicle control. Plot the normalized response against the logarithm of the **SHO1122147** concentration and fit the data to a four-parameter logistic curve to determine the EC<sub>50</sub> value.

## Quantitative Data

The following table summarizes the known quantitative data for **SHO1122147**.

Parameter	Cell Line/Model	Value	Reference
EC <sub>50</sub>	L6 myoblasts	3.6 µM	[1]
Half-life (in vivo)	Mice	2 hours	[1]
C <sub>max</sub> (in vivo)	Mice (1000 mg/kg dose)	35 µM	[1]
Adverse Effects	Mice	None observed at 1000 mg/kg	[1]
Efficacy (in vivo)	Gubra-Amylin (GAN) mouse model of MASH	Decreased body weight and liver triglycerides at 200 mg/kg/day	[1]

## Storage and Stability

- Solid Form: Store at -20°C for long-term stability.
- Stock Solution: Store in tightly sealed, light-protected aliquots at -20°C. Avoid repeated freeze-thaw cycles. Short-term storage at 4°C for a few days is also possible.[1]

## Troubleshooting

Problem	Possible Cause	Solution
Compound does not dissolve	Exceeded solubility limit.	Prepare a less concentrated stock solution. Gentle warming (37°C) and vortexing may help.
Precipitation in cell culture medium	Compound is not soluble in aqueous medium at the working concentration.	Ensure the final concentration of DMSO is low (typically <0.5%). Prepare fresh dilutions for each experiment.
High background in assays	DMSO concentration is too high, causing cellular stress or toxicity.	Use the lowest possible final DMSO concentration and include a vehicle control.
Inconsistent results	Degradation of the compound due to improper storage.	Aliquot the stock solution to avoid repeated freeze-thaw cycles. Protect from light.

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